

Application Notes and Protocols: ACTH (1-14) TFA in Cell Culture

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Compound of Interest

Compound Name: *Acth (1-14) tfa*

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Introduction

Adrenocorticotrophic hormone (ACTH) is a 39-amino acid peptide hormone derived from pro-opiomelanocortin (POMC)[1]. It is a critical component of the hypothalamic-pituitary-adrenal (HPA) axis, primarily responsible for stimulating the adrenal cortex to produce and secrete glucocorticoids like cortisol[2][3]. ACTH and its fragments, known as melanocortins, exert their effects by binding to a family of five G-protein coupled receptors, the melanocortin receptors (MC1R-MC5R)[1].

ACTH (1-14) is a synthetic fragment of the full-length hormone, encompassing the primary sequence required for binding to several melanocortin receptors[4][5]. The Trifluoroacetate (TFA) salt is a common counterion resulting from the peptide's purification process via high-performance liquid chromatography (HPLC)[6]. While generally not interfering with most standard in vitro assays, its presence should be noted for highly sensitive cellular studies[6].

These application notes provide an overview of the primary uses of **ACTH (1-14) TFA** in cell culture, focusing on its role in steroidogenesis, melanocyte biology, and neuronal protection, complete with detailed experimental protocols.

Key Applications at a Glance

- **Adrenal Steroidogenesis:** Investigating the regulation of cortisol and other steroid hormone production in adrenocortical cell lines and primary cultures. ACTH is the principal stimulator of this process[2][3].
- **Melanocyte Biology:** Studying the mechanisms of skin pigmentation (melanogenesis) and DNA repair in melanocytes, primarily through the activation of the MC1 receptor[7][8].
- **Neuroscience Research:** Exploring the neurotrophic and neuroprotective properties of melanocortins in neuronal cell cultures against various stressors, including excitotoxicity and apoptosis[9][10].
- **Immunology:** Examining the direct, glucocorticoid-independent immunomodulatory and anti-inflammatory effects on various immune cells[1][10].

Application 1: Regulation of Adrenal Steroidogenesis

ACTH is the primary physiological stimulator of glucocorticoid synthesis in the adrenal cortex[3]. In cell culture, ACTH fragments are used to model this process, screen for modulators of steroidogenesis, and investigate the underlying signaling pathways.

Mechanism of Action: ACTH binds to the melanocortin 2 receptor (MC2R) on the surface of adrenocortical cells[3][11]. This activates a Gs protein, which in turn stimulates adenylyl cyclase to increase intracellular cyclic AMP (cAMP) levels. Elevated cAMP activates Protein Kinase A (PKA), which then phosphorylates numerous downstream targets. A key event is the increased expression and phosphorylation of the Steroidogenic Acute Regulatory (StAR) protein, which facilitates the transport of cholesterol into the mitochondria—the rate-limiting step in steroid hormone production[11][12]. This cascade ultimately leads to the synthesis and secretion of cortisol[2].

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